

# Thermodynamic Properties of 2,2-Dimethyl-3-heptanol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2,2-Dimethyl-3-heptanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **2,2-Dimethyl-3-heptanol**. The information is compiled from critically evaluated data and established experimental methodologies, offering a valuable resource for professionals in research, science, and drug development.

## Core Thermodynamic Data

The following tables summarize the core thermodynamic properties of **2,2-Dimethyl-3-heptanol**. The data presented has been critically evaluated and is sourced from the NIST/TRC Web Thermo Tables (WTT).[\[1\]](#)

Table 1: Critical Properties and Phase Transition Data[\[1\]](#)

Property	Value	Units
Normal Boiling Temperature	451.15	K
Critical Temperature	633.00	K
Critical Pressure	2700.00	kPa
Critical Density	250.00	kg/m <sup>3</sup>

Table 2: Thermodynamic Properties of the Liquid Phase[\[1\]](#)

Temperature (K)	Density ( kg/m <sup>3</sup> )
298.15	824.00
313.15	812.00

Table 3: Thermodynamic Properties of the Ideal Gas Phase[1]

Temperature (K)	Heat Capacity (Cp) (J/mol·K)	Enthalpy (kJ/mol)	Entropy (S) (J/mol·K)
298.15	243.30	0.00	453.30
400.00	311.10	28.20	536.80
500.00	373.90	62.50	615.10
600.00	430.20	102.80	688.30
700.00	479.00	148.40	756.90
800.00	520.60	198.50	821.50
900.00	555.80	252.30	882.50
1000.00	585.50	309.40	940.40

## Experimental Protocols

While specific experimental protocols for the determination of the thermodynamic properties of **2,2-Dimethyl-3-heptanol** are not readily available in the public literature, this section outlines the general and widely accepted methodologies for measuring key thermodynamic parameters for alcohols.

### Enthalpy of Combustion by Calorimetry

The standard enthalpy of combustion of an alcohol is determined using a bomb calorimeter.

Methodology:

- A precisely weighed sample of the alcohol is placed in a crucible within a high-pressure stainless steel vessel, the "bomb."
- The bomb is then pressurized with an excess of pure oxygen.
- The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited electrically.
- The combustion reaction releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature increase.
- The final temperature of the water is recorded once thermal equilibrium is reached.
- The heat capacity of the calorimeter system (bomb, water, stirrer, etc.) is predetermined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- The heat released by the combustion of the alcohol is calculated using the temperature rise and the heat capacity of the calorimeter.
- The molar enthalpy of combustion is then determined from the heat released and the number of moles of the alcohol sample.

## Vapor Pressure Measurement

The vapor pressure of a liquid alcohol can be determined by various methods, including the static method, the ebulliometric method, and the transpiration method.

### Static Method:

- A sample of the purified and degassed alcohol is introduced into a thermostatted vacuum-tight vessel.
- The vessel is connected to a pressure measuring device (e.g., a manometer or a pressure transducer).

- The system is allowed to reach thermal and phase equilibrium at a set temperature.
- The pressure of the vapor in equilibrium with the liquid is recorded.
- Measurements are repeated at various temperatures to obtain the vapor pressure curve.

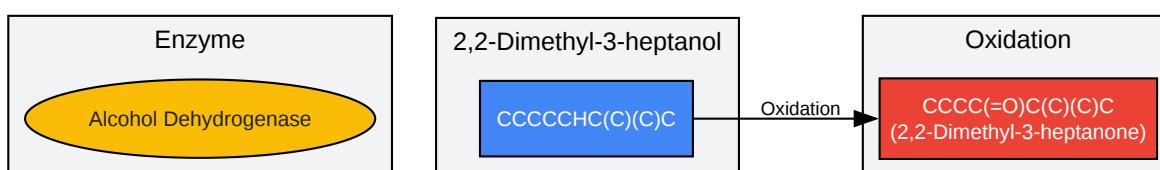
#### Ebulliometric Method:

- An ebulliometer is used, which is an apparatus for determining the boiling point of a liquid at a given pressure.
- The pressure in the system is controlled and measured.
- The temperature at which the alcohol boils at the set pressure is precisely measured.
- By varying the pressure, a series of boiling points are obtained, which defines the vapor pressure-temperature relationship.

## Visualizations

### Plausible Metabolic Pathway for a Branched-Chain Alcohol

While a specific metabolic pathway for **2,2-Dimethyl-3-heptanol** is not detailed in the literature, a plausible route for its biotransformation can be inferred from the known metabolism of other branched-chain alcohols. The primary mechanism involves oxidation. As **2,2-Dimethyl-3-heptanol** is a secondary alcohol, it would likely be oxidized to a ketone. Tertiary alcohols are generally resistant to oxidation.

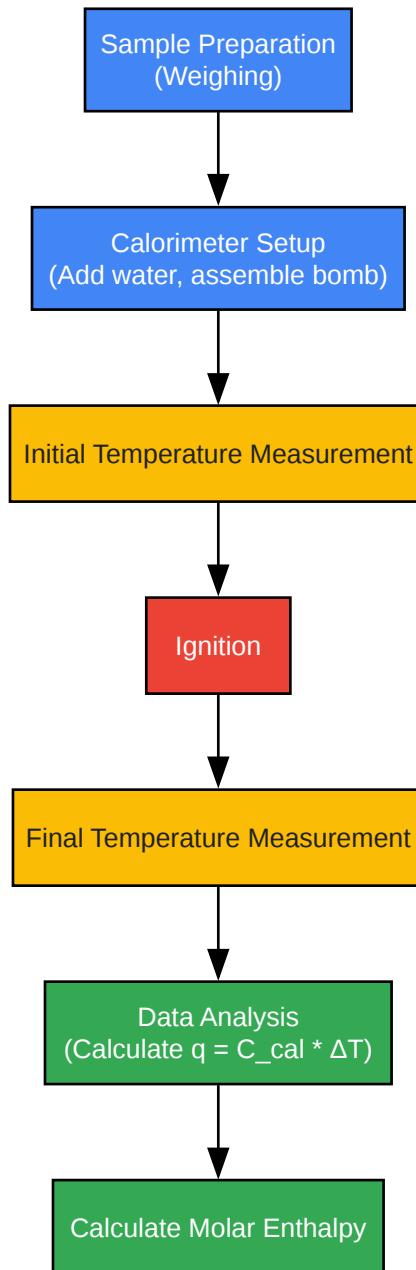


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Caption: A plausible metabolic pathway for **2,2-Dimethyl-3-heptanol** via oxidation to a ketone.

## Generalized Experimental Workflow for Calorimetry

The following diagram illustrates a generalized workflow for determining the enthalpy of a reaction, such as combustion, using calorimetry.



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Caption: A generalized workflow for determining enthalpy of combustion using calorimetry.

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## References

- 1. WTT- Under Construction Page [wtt-pro.nist.gov]
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